

# In-Depth Technical Guide to the Safe Handling of 7-Octyn-1-ol

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## Compound of Interest

Compound Name: 7-Octyn-1-ol

Cat. No.: B141416

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This guide provides comprehensive safety and handling information for **7-Octyn-1-ol** (CAS No. 871-91-0), a terminal alkynyl alcohol utilized in various synthetic applications, including as a precursor for pharmaceutical intermediates and in click chemistry.<sup>[1][2][3]</sup> Adherence to the following precautions is critical to ensure the safety of laboratory personnel and the integrity of experimental outcomes.


## Hazard Identification and Classification

**7-Octyn-1-ol** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with its irritant properties and potential for harm if ingested.<sup>[4]</sup>

GHS Classification Summary<sup>[4]</sup>

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure; Respiratory Tract Irritation	3	H335: May cause respiratory irritation

GHS Pictogram:

 alt text

Signal Word: Warning

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **7-Octyn-1-ol** is provided below.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O[2]
Molecular Weight	126.20 g/mol [4]
Appearance	Clear, colorless to pale yellow liquid[2]
Boiling Point	191.5°C at 760 mmHg[3]
Density	0.9 ± 0.1 g/cm <sup>3</sup> [3]
Flash Point	116.3 ± 14.9 °C[3]
Solubility	Soluble in alcohol.[3] Insoluble in water.
Refractive Index	1.455[3]

## Safe Handling and Storage

Proper handling and storage procedures are essential to minimize the risks associated with **7-Octyn-1-ol**.

## Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling **7-Octyn-1-ol** to ensure appropriate PPE is selected.

PPE Type	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber). Inspect gloves for integrity before use.
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.
Respiratory Protection	Not typically required when handled in a well-ventilated area or a chemical fume hood. If vapors are likely to be generated, use a NIOSH-approved respirator with an appropriate cartridge.

## Engineering Controls

- Work in a well-ventilated laboratory.
- Use a chemical fume hood for all procedures that may generate aerosols or vapors.

## General Handling Precautions

- Avoid contact with skin, eyes, and clothing.<sup>[5]</sup>
- Do not breathe vapors or mists.
- Wash hands thoroughly after handling.

- Keep away from heat, sparks, and open flames.[\[6\]](#)
- Terminal alkynes, like **7-Octyn-1-ol**, can form explosive metal acetylides with certain heavy metals such as silver, copper(I), and mercury. Avoid contact with these metals and their salts.  
[\[7\]](#)

## Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[6\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.
- For long-term storage, it is recommended to store under an inert atmosphere (e.g., nitrogen or argon) at low temperatures (-20°C for one month, -80°C for six months) to prevent degradation.[\[1\]](#)[\[7\]](#)

## Emergency Procedures

### First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[8]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.[8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[8]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.
- Unsuitable Extinguishing Media: Do not use a heavy stream of water as it may spread the fire.
- Specific Hazards: Combustible liquid. Vapors are heavier than air and may travel to a source of ignition and flash back.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[5]

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE.

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Containment and Cleanup: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.[9]

## Disposal Considerations

Dispose of waste in accordance with local, state, and federal regulations. Do not dispose of down the drain.

## Experimental Protocols

The following are general experimental protocols for handling terminal alkynes like **7-Octyn-1-ol**. Specific experimental conditions should be optimized for each reaction.

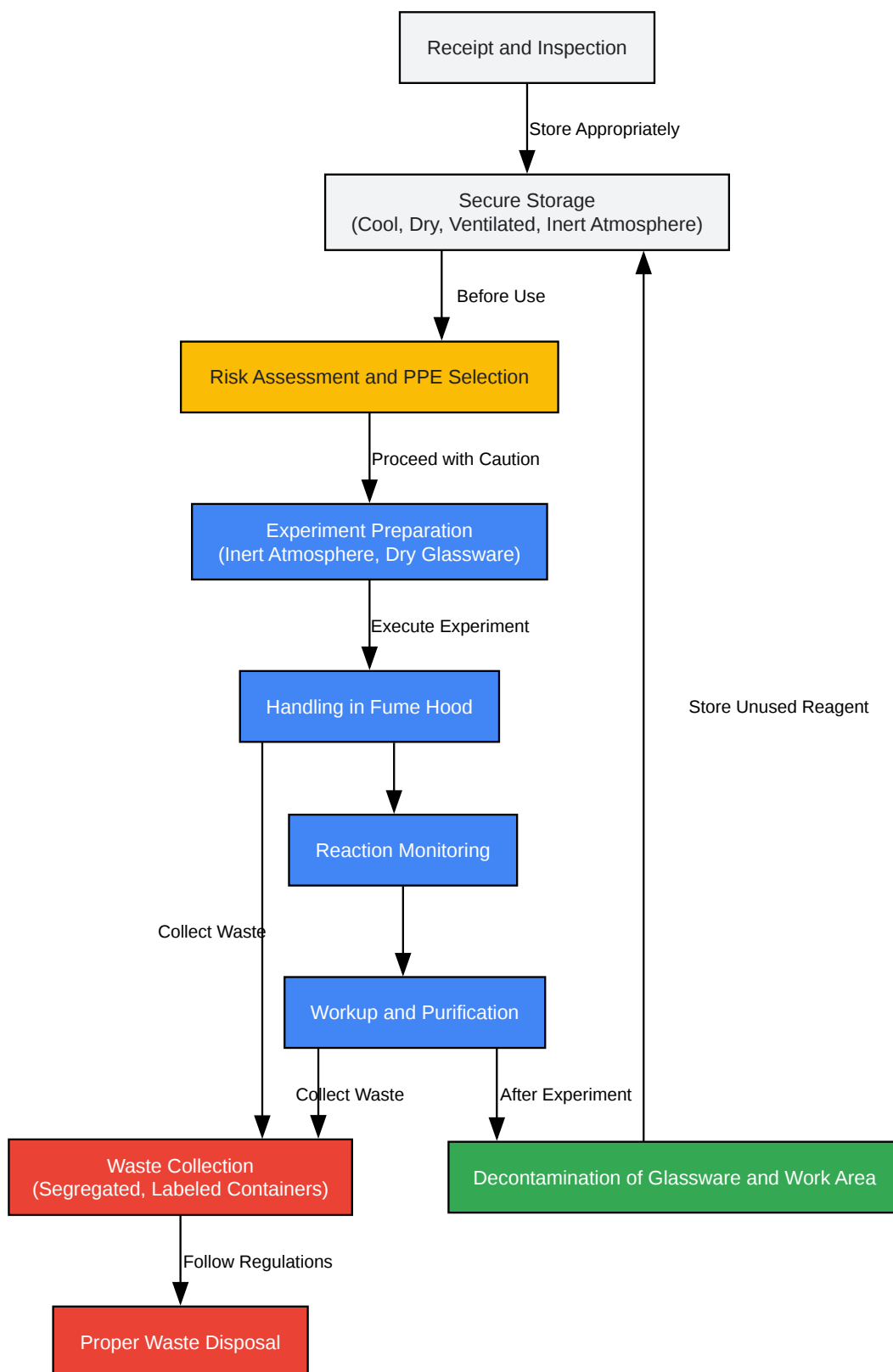
### General Protocol for a Small-Scale Reaction

- Preparation:
  - Ensure the reaction is performed in a clean, dry, and inert atmosphere (e.g., under nitrogen or argon).
  - All glassware should be oven-dried and cooled under an inert atmosphere.
- Reagent Addition:
  - Add the solvent to the reaction flask via a syringe or cannula.
  - Add **7-Octyn-1-ol** to the reaction flask via a syringe.
  - Add other reagents to the reaction flask in the appropriate order.
- Reaction Monitoring:
  - Monitor the progress of the reaction by an appropriate analytical technique (e.g., TLC, GC-MS, or NMR).
- Workup:

- Once the reaction is complete, quench the reaction mixture appropriately.
- Extract the product with a suitable organic solvent.
- Wash the organic layer with brine, dry over an anhydrous drying agent (e.g.,  $\text{Na}_2\text{SO}_4$  or  $\text{MgSO}_4$ ), and filter.
- Purification:
  - Remove the solvent under reduced pressure.
  - Purify the crude product by an appropriate method (e.g., column chromatography, distillation, or recrystallization).

## Visualized Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **7-Octyn-1-ol**.



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Caption: Workflow for the safe handling of **7-Octyn-1-ol**.



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